

# trifloxystrobin hydrolysis half-life pH stability

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## Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

Cat. No.: S545845

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## Quantitative Data on Hydrolysis and Stability

The table below summarizes the available experimental data on the hydrolysis of **trifloxystrobin**.

Property	Value	Experimental Conditions	Source / Reference
Hydrolysis Half-life (pH 7)	11.4 weeks (approx. 79.8 days)	Temperature: 27°C	[1]
Hydrolysis Half-life (pH 9)	27 hours (approx. 1.1 days)	Temperature: Not specified (ambient)	[1]
Hydrolysis Half-life (pH 5)	Stable (no significant hydrolysis)	Temperature: Not specified (ambient)	[1]
Major Degradation Product	TFS-acid (with EE conformation)	Process: Hydrolysis	[2]
Photolysis Half-life in Water	0.7 - 1.3 days (Summer, environmental)	Condition: Aquatic photolysis	[2]
	31.5 hours (lab)	Condition: Photolysis in water	[1]

## Detailed Experimental Methodologies

The following section outlines the general methodologies used to generate the data in the tables above, based on descriptions from the scientific literature.

### Protocol for Hydrolysis Kinetics

This methodology is used to determine the half-lives at different pH levels [2] [1].

- **Solution Preparation:** Aqueous buffer solutions are prepared at the target pH levels (e.g., 5, 7, and 9).
- **Compound Introduction:** **Trifloxystrobin** is introduced into the buffers, often in a controlled, dark environment to isolate chemical hydrolysis from photolytic degradation.
- **Incubation & Sampling:** The solutions are maintained at a constant temperature (e.g., 27°C). Samples are taken at regular time intervals.
- **Analysis:** The concentration of **trifloxystrobin** and its metabolites (like TFS-acid) in the samples is quantified using analytical techniques, likely High-Performance Liquid Chromatography (HPLC).
- **Kinetic Modeling:** The degradation data is fitted to kinetic models (e.g., first-order or two-compartment first+first-order kinetics) to calculate the half-life.

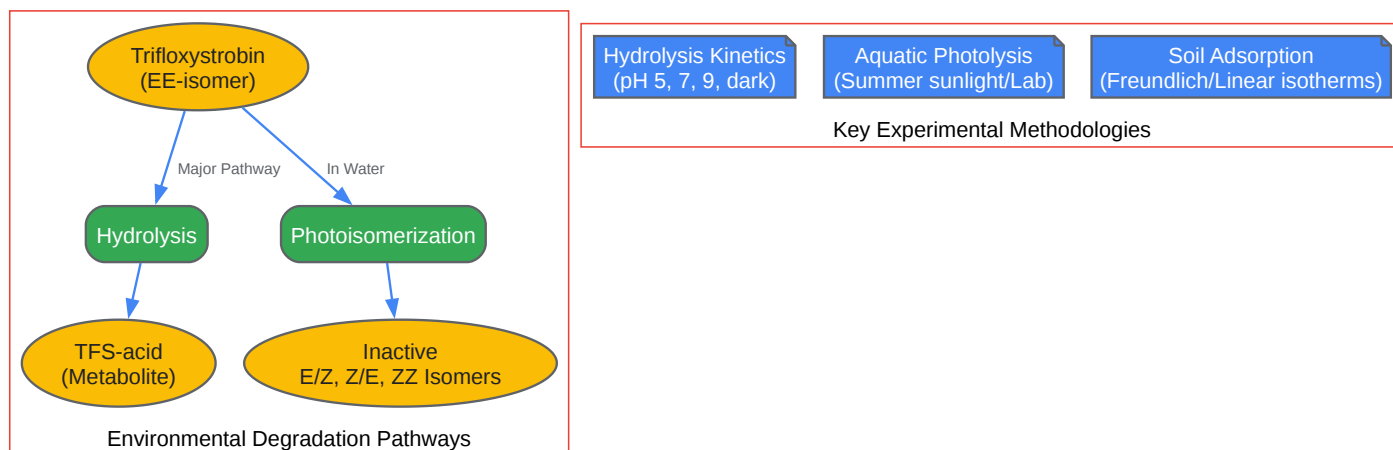
### Protocol for Adsorption-Desorption in Soil

This describes how the soil mobility potential is assessed [2].

- **Soil Characterization:** A set of soils with varying properties (organic matter content, clay content, pH) is selected.
- **Equilibration:** Soil samples are equilibrated with aqueous solutions containing **trifloxystrobin** or TFS-acid.
- **Centrifugation/Filtration:** The soil and water phases are separated.
- **Analysis:** The concentration of the compound in the water phase is measured. The amount adsorbed to the soil is calculated by difference.
- **Isotherm Application:** The data is applied to adsorption models (Linear and Freundlich isotherms) to calculate partition coefficients ( $K_D$ ,  $K_{OC}$ ), which indicate leaching potential.

## Degradation Pathway and Experimental Workflow

The diagram below illustrates the primary degradation pathway of **trifloxystrobin** in the environment and the logical flow of experiments to study it.



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Diagram of **trifloxystrobin's** degradation pathways and key testing methodologies.

## Key Conclusions for Researchers

- **pH-Dependent Stability:** **Trifloxystrobin** is stable under acidic conditions (pH 5) but undergoes increasingly rapid hydrolysis as pH increases, with a half-life of less than two days under alkaline conditions (pH 9) [1].
- **Metabolite Mobility:** The primary metabolite, **TFS-acid**, has a higher potential for leaching into lower soil horizons compared to the parent compound due to weaker adsorption to soil particles [2].
- **Rapid Environmental Degradation:** In the aqueous environment, **trifloxystrobin** is susceptible to rapid photodegradation, with half-lives on the order of one to two days [2].

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## References

1. Trifloxystrobin - an overview [sciencedirect.com]
2. Environmental fate of trifloxystrobin in soils of different geographical... [pubmed.ncbi.nlm.nih.gov]

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